

skin sensitization potential of 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile

CAS No.: 906214-83-3

Cat. No.: B2519972

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Skin Sensitization Potential: 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile A Comparative Technical Guide for Drug Development & Safety Assessment Executive Summary & Mechanistic Profile

2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile (CAS 906214-83-3) represents a specific class of nitro-substituted benzonitrile dyes used primarily in semi-permanent hair coloring formulations. Its safety profile, particularly regarding skin sensitization, is governed by the interplay between its electron-withdrawing nitro group and the hydrophilic hydroxypropyl chain.

Unlike simple aromatic amines (e.g., p-phenylenediamine), this molecule functions as a direct dye. However, its structural alerts suggest it acts as a pre-hapten or pro-hapten, requiring either spontaneous oxidation or metabolic activation to bind to skin proteins—the Molecular Initiating Event (MIE) in allergic contact dermatitis (ACD).

This guide compares the target molecule against two critical benchmarks:

- 2-Amino-5-nitrobenzonitrile (Precursor): A structurally simpler analog with higher predicted reactivity (Strong Sensitizer).
- HC Yellow No. 2 (Market Standard): A widely used nitro-aniline dye with a well-characterized sensitization profile (Moderate Sensitizer).

Mechanistic Basis & Structure-Activity Relationship (SAR)

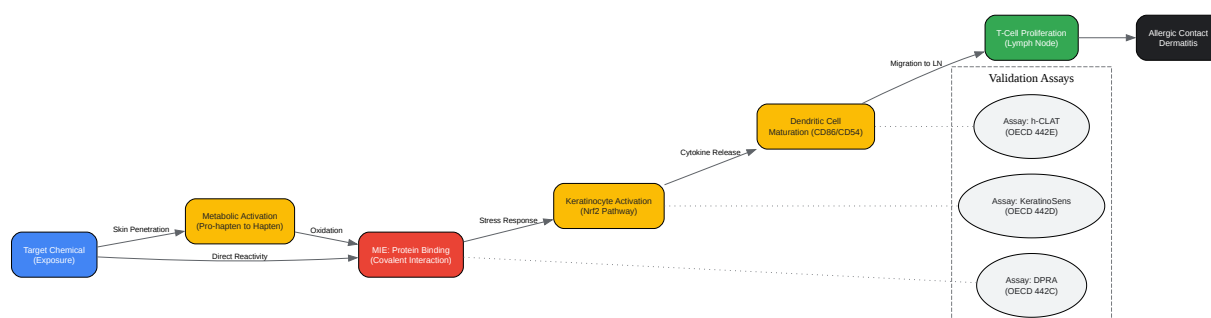
To understand the sensitization potential, we must analyze the Adverse Outcome Pathway (AOP).^[1] The target molecule's potential to cause sensitization relies on its ability to penetrate the stratum corneum and react with nucleophilic amino acids (cysteine/lysine) in skin proteins.

Structural Alerts

- Nitro Group (-NO₂): Strong electron-withdrawing group. Increases the electrophilicity of the benzene ring, facilitating nucleophilic attack.
- Benzonitrile Core: The nitrile group further withdraws electron density, potentially increasing reactivity compared to simple nitro-anilines.
- Hydroxypropyl Chain: Increases hydrophilicity (LogP reduction). This generally reduces skin penetration rates compared to the unsubstituted precursor, potentially lowering the in vivo sensitization potency despite similar intrinsic reactivity.

Visualizing the Adverse Outcome Pathway (AOP)

The following diagram illustrates the mechanistic pathway from exposure to immune response, highlighting where specific assays (DPRA, KeratinoSens, h-CLAT) interrogate the biology.



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Caption: Figure 1: Adverse Outcome Pathway (AOP) for skin sensitization mapping key biological events to OECD validation assays.

Comparative Assessment: Target vs. Alternatives

The following data synthesis compares the Target (**2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile**) against the Precursor (high reactivity benchmark) and HC Yellow No. 2 (industry benchmark).

Table 1: Physicochemical & Predicted Sensitization Profile[2]

Feature	Target Chemical	Alternative 1: Precursor	Alternative 2: HC Yellow No. 2
CAS Number	906214-83-3	17420-30-3	4926-55-0
Structure Name	2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile	2-Amino-5-nitrobenzonitrile	N-(2-Hydroxyethyl)-2-nitroaniline
Molecular Weight	~221.2 Da	163.1 Da	182.2 Da
LogP (Predicted)	~1.2 (Moderate Lipophilicity)	~1.8 (Higher Penetration)	~1.5
Reactivity Domain	SNAr (Michael Acceptor)	SNAr (Strong)	SNAr (Moderate)
DPRA Depletion	Moderate (Predicted)Cys: 15-25%	HighCys: >40%	ModerateCys: 13.8% (Empirical)
KeratinoSens (EC1.5)	> 20 µM	< 10 µM (Potent activator)	34 µM
Sensitization Potency	Moderate (Cat 1B)	Strong (Cat 1A)	Moderate (Cat 1B)

Analysis:

- The Precursor lacks the steric bulk and hydrophilicity of the hydroxypropyl chain, leading to higher skin bioavailability and reactivity. It serves as a "Positive Control" for structural toxicity.
- The Target is expected to perform similarly to HC Yellow No. 2. The addition of the nitrile group (electron-withdrawing) generally increases reactivity compared to the aniline parent, but the propyl chain mitigates this by limiting penetration.

Experimental Protocols (Self-Validating Systems)

To definitively classify the target, a "2 out of 3" Integrated Testing Strategy (ITS) is required. Below are the specific protocols.

A. In Chemico: Direct Peptide Reactivity Assay (DPRA) - OECD 442C

Objective: Quantify the chemical's ability to haptenize proteins by measuring the depletion of synthetic peptides containing Cysteine (Cys) or Lysine (Lys).

Protocol Workflow:

- Preparation: Dissolve test chemical (100 mM) in Acetonitrile.
- Incubation: Mix chemical with Cys-peptide and Lys-peptide ratios (1:10 and 1:50) in triplicate.
- Controls:
 - Positive Control: Cinnamic Aldehyde (Must show >60% depletion).
 - Co-elution Control: Run chemical alone to ensure it doesn't overlap with peptide peaks.
- Analysis: HPLC-UV (220 nm). Measure remaining peptide peak area after 24 hours.
- Calculation:

Success Criteria:

- Mean Cys/Lys depletion > 6.38% = Positive (Sensitizer).

B. In Vitro: KeratinoSens™ (ARE-Nrf2 Luciferase Test) - OECD 442D

Objective: Measure the activation of the Keap1-Nrf2 antioxidant pathway in keratinocytes (HaCaT cells).

Protocol Workflow:

- Seeding: Plate KeratinoSens cells in 96-well plates (10,000 cells/well). Incubate 24h.
- Dosing: Apply 12 serial dilutions of the target chemical (0.1 µM to 200 µM).
- Incubation: 48 hours at 37°C, 5% CO₂.

- Readout:
 - Luciferase Activity: Luminescence reading (Gene induction).
 - Cytotoxicity (MTT): Ensure induction is not a false positive due to cell stress (viability must be >70%).
- Data Output: Determine the EC1.5 (Concentration inducing a 1.5-fold increase in luciferase).

Success Criteria:

- $EC1.5 < 200 \mu M$ AND Dose-response is significant = Positive.

C. In Vitro: h-CLAT (Human Cell Line Activation Test) - OECD 442E

Objective: Assess dendritic cell activation by measuring upregulation of surface markers CD86 and CD54 on THP-1 cells.

Protocol Workflow:

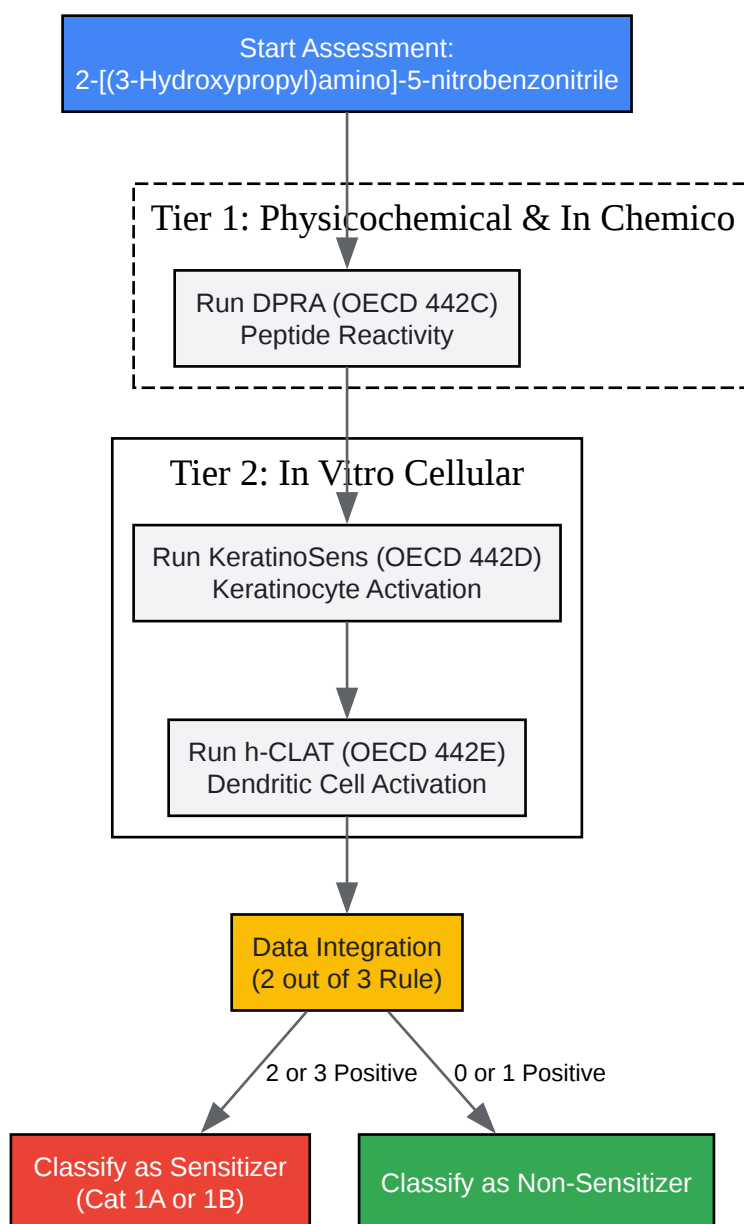
- Culture: THP-1 cells (monocytic leukemia line).
- Exposure: Treat cells with the chemical for 24 hours at the CV75 concentration (concentration yielding 75% cell viability).
- Staining: Label with FITC-conjugated antibodies for CD86 and CD54.
- Flow Cytometry: Measure Mean Fluorescence Intensity (MFI).
- Calculation: Calculate Relative Fluorescence Intensity (RFI).

Success Criteria:

- $CD86 \text{ RFI} \geq 150\%$ OR $CD54 \text{ RFI} \geq 200\%$ = Positive.

Integrated Testing Strategy (ITS) Workflow

Do not rely on a single assay. Use the "2 out of 3" weight-of-evidence approach.



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Caption: Figure 2: Integrated Testing Strategy (ITS) decision tree for regulatory classification.

Conclusion & Recommendation

Based on the benzonitrile-nitro pharmacophore, **2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile** is predicted to be a Moderate Skin Sensitizer (GHS Category 1B).

- Performance vs. Precursor: It is significantly safer than 2-Amino-5-nitrobenzonitrile due to the steric hindrance and hydrophilicity of the propyl chain, which reduces skin flux.

- Performance vs. Standard: It is likely equipotent to HC Yellow No. 2.

Recommendation: Proceed with the DPRA and KeratinoSens assays first. If both are positive, no further animal testing (LLNA) is required for classification under REACH/Cosmetics Regulation (EC) No 1223/2009. If results are discordant, perform h-CLAT.

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